

Lofendazam sedative and anxiolytic effects

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Compound Focus: Lofendazam

CAS No.: 29176-29-2

Cat. No.: S533462

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Lofendazam Overview

Lofendazam is a **1,5-benzodiazepine** derivative, distinguishing it from the more common 1,4-benzodiazepines like diazepam. It is recognized in scientific literature and chemical catalogs for its sedative and anxiolytic (anti-anxiety) effects [1] [2] [3]. It is also known that **Lofendazam** is an active metabolite of another benzodiazepine, Arfendazam [1].

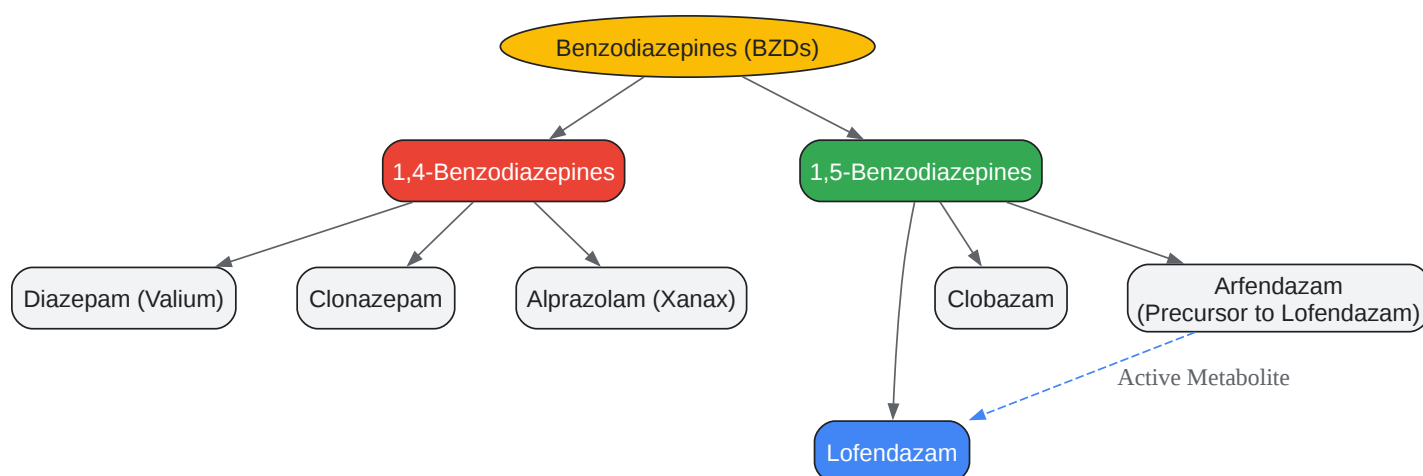
The table below summarizes its core chemical and identity information:

Property	Description
IUPAC Name	8-chloro-1-phenyl-1,3,4,5-tetrahydro-2H-1,5-benzodiazepin-2-one [1]
Molecular Formula	$C_{15}H_{13}ClN_2O$ [1] [2]
Molecular Weight	$272.73 \text{ g}\cdot\text{mol}^{-1}$ [1] [2]
CAS Number	29176-29-2 [1] [2]
Alias	Bu 1014 [2]

Synthesis and Classification

Lofendazam is synthesized from **o-phenylenediamine (OPD)**. Scientific reviews highlight OPD as a key precursor for constructing the benzodiazepine ring structure. The synthesis involves a cyclocondensation reaction between OPD and an appropriate carbonyl compound [3]. Benzodiazepines exert their effects by acting as **positive allosteric modulators of the GABA-A receptor**, enhancing the inhibitory effect of the GABA neurotransmitter in the brain [4].

The following diagram illustrates the structural relationship between different benzodiazepines, placing **Lofendazam** in context with other common drugs in this class.



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*Structural classification of **Lofendazam** among benzodiazepines.*

Practical Research Data

For researchers, available data includes basic solubility and storage information, though comprehensive experimental details from clinical or animal studies are not present in the search results.

Parameter	Description / Value
Physical Form	Solid [2]
Recommended Solvent	DMSO (Dimethyl Sulfoxide) [2]
Solubility in DMSO	45 mg/mL (165 mM); sonication is recommended [2]
Storage (Powder)	-20°C for 3 years [2]
Storage (Solution)	-80°C for 1 year [2]

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References

1. - Wikipedia Lofendazam [en.wikipedia.org]
2. | TargetMol Lofendazam [targetmol.com]
3. Synthetic aspects of 1,4- and 1,5-benzodiazepines using o ... [pubs.rsc.org]
4. Positive allosteric modulators of the gaba-a receptor in ... [patents.google.com]

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